

Personal protective equipment for handling VPC-13789

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Compound of Interest

Compound Name: VPC-13789

Cat. No.: B12410245

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Essential Safety and Handling Guide for VPC-13789

Disclaimer: This document provides essential safety and logistical information for handling **VPC-13789** based on available data and general laboratory safety principles for potent compounds. A comprehensive Safety Data Sheet (SDS) for **VPC-13789** is not publicly available. Therefore, a thorough risk assessment must be conducted by researchers and their institution's Environmental Health and Safety (EHS) department before beginning any work with this compound.

VPC-13789 is a potent, selective, and orally bioavailable antiandrogen that acts as an inhibitor of the androgen receptor (AR) binding function-3 (BF3) site.^[1] It is utilized in research, particularly in the study of castration-resistant prostate cancer.^[1] Given its biological activity and novelty, **VPC-13789** should be handled with a high degree of caution to minimize exposure to laboratory personnel.

Compound Information and Storage

A summary of the key chemical and storage information for **VPC-13789** is provided below.^[1]

Property	Value
Molecular Formula	C ₁₈ H ₁₀ F ₃ N ₃ O
Molecular Weight	341.293
Appearance	Powder
Long-term Storage (Powder)	2 years at -20°C
Solution Storage (in DMSO)	2 weeks at 4°C or 6 months at -80°C

Personal Protective Equipment (PPE)

The following table outlines the recommended minimum PPE for handling **VPC-13789**. The level of PPE should be escalated based on the specific procedures and risk assessment.

Operation	Minimum PPE Requirement
Weighing and Aliquoting (Powder)	- Disposable, solid-front lab coat with tight cuffs- Double gloves (nitrile or other chemically resistant material)- ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles- N95 or higher-rated respirator
Solution Preparation and Handling	- Disposable, solid-front lab coat with tight cuffs- Double gloves (nitrile or other chemically resistant material)- ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles
Cell Culture and In Vitro Assays	- Disposable, solid-front lab coat with tight cuffs- Double gloves (nitrile or other chemically resistant material)- ANSI Z87.1 compliant safety glasses with side shields
Animal Dosing and Handling	- Disposable, solid-front lab coat with tight cuffs- Double gloves (nitrile or other chemically resistant material)- ANSI Z87.1 compliant safety glasses with side shields or a face shield- N95 or higher-rated respirator (depending on the route of administration)

Experimental Protocols and Handling Procedures

Adherence to a strict, step-by-step protocol is crucial for the safe handling of **VPC-13789**.

General Handling Precautions

- Designated Area: All work with **VPC-13789**, especially with the powdered form, should be conducted in a designated area, such as a chemical fume hood or a powder containment hood.
- Avoid Inhalation: Handle the powdered form of **VPC-13789** with extreme care to avoid generating dust.

- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.
- **Hygiene:** Wash hands thoroughly with soap and water after handling the compound, before leaving the laboratory, and before eating, drinking, or smoking.

Step-by-Step Handling Protocol

- **Preparation:** Before starting, ensure all necessary PPE is donned correctly and all required equipment and materials are within the containment area (e.g., chemical fume hood).
- **Equilibration:** Allow the sealed vial of **VPC-13789** to equilibrate to room temperature for at least one hour before opening to prevent condensation.^[1]
- **Weighing:** Carefully weigh the desired amount of **VPC-13789** powder in a chemical fume hood. Use a disposable weighing paper or boat.
- **Solution Preparation:** Prepare solutions on the day of use whenever possible.^[1] If stock solutions need to be prepared in advance, store them in tightly sealed vials as recommended.^[1]
- **Labeling:** Clearly label all containers with the compound name, concentration, solvent, date, and appropriate hazard warnings.
- **Decontamination:** Decontaminate all surfaces and equipment that may have come into contact with **VPC-13789**. The appropriate decontamination solution will depend on the solvent used and institutional guidelines.
- **Waste Disposal:** Dispose of all contaminated waste, including gloves, weighing papers, and empty vials, in a clearly labeled hazardous waste container.

Disposal Plan

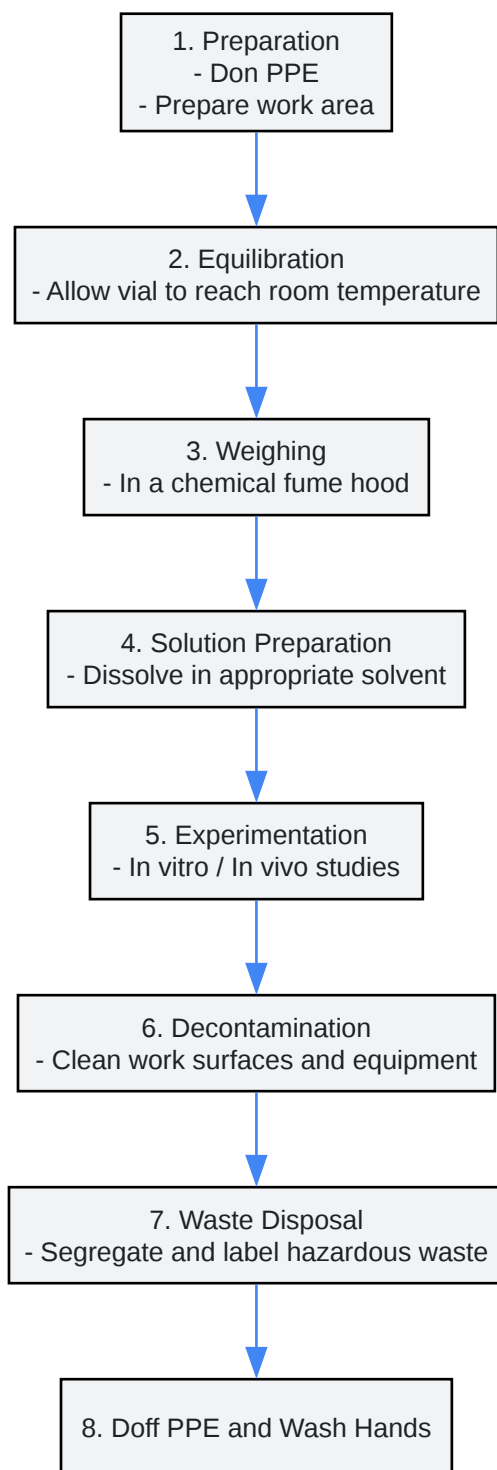
All waste materials contaminated with **VPC-13789** must be treated as hazardous chemical waste.

- **Solid Waste:** Collect all contaminated solid waste (e.g., gloves, pipette tips, vials) in a dedicated, sealed, and clearly labeled hazardous waste container.

- Liquid Waste: Collect all liquid waste containing **VPC-13789** in a sealed, leak-proof, and clearly labeled hazardous waste container. Do not pour any waste down the drain.
- Disposal: All hazardous waste must be disposed of through your institution's EHS department in accordance with local, state, and federal regulations.

Visualizations

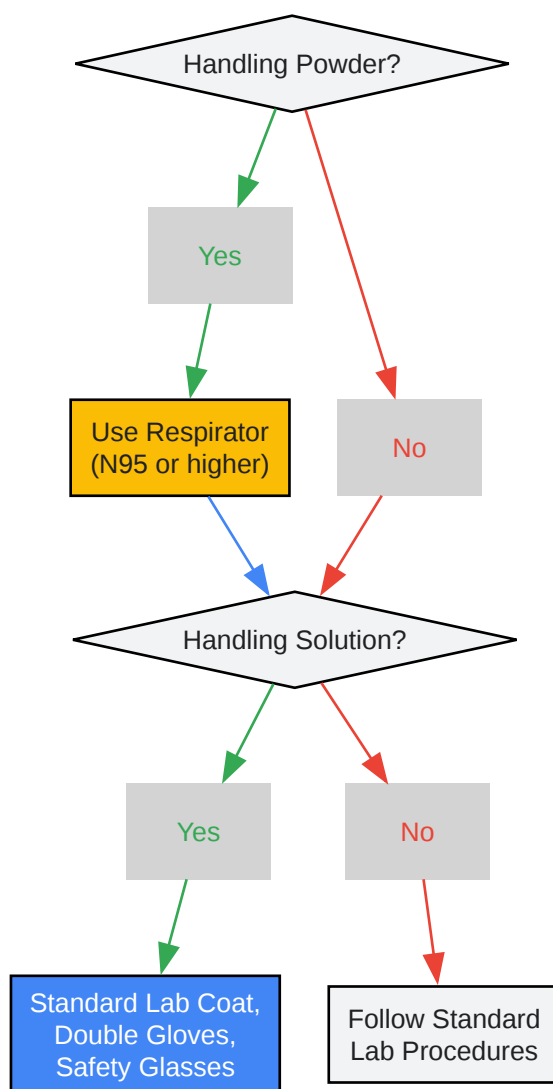
Experimental Workflow for Handling VPC-13789



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Caption: A step-by-step workflow for the safe handling of **VPC-13789** in a laboratory setting.

PPE Selection Logic for VPC-13789



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Caption: A decision-making diagram for selecting the appropriate PPE when working with **VPC-13789**.

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References

- 1. VPC-13789|COA [dcchemicals.com]
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